Characterization of 2-Octyl-2H-benzo[d]triazole

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Compound of Interest

Compound Name:	*2-Octyl-2H-benzo[d][1,2,3]triazole*
CAS No.:	*112642-69-0*
Cat. No.:	*B171150*

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An In-Depth Technical Guide to the Characterization of 2-Octyl-2H-benzo[d]triazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Octyl-2H-benzo[d]triazole is a notable member of the N-substituted benzotriazole family, a class of compounds renowned for their utility as ultraviolet (UV) absorbers, corrosion inhibitors, and as versatile scaffolds in medicinal chemistry. The introduction of the n-octyl group at the N2 position of the benzotriazole core imparts significant lipophilicity, enhancing its compatibility with polymeric matrices and influencing its interaction with biological systems. This guide provides a comprehensive technical overview of 2-Octyl-2H-benzo[d]triazole, detailing its synthesis with a focus on regioselectivity, in-depth structural and physical characterization, and a discussion of its primary applications and mechanisms of action. This document is intended to serve as a valuable resource for researchers and professionals engaged in materials science, drug discovery, and organic synthesis.

Synthesis and Regioselectivity of 2-Octyl-2H-benzo[d]triazole

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The synthesis of 2-Octyl-2H-benzo[d]triazole is most commonly achieved through the N-alkylation of 1H-benzo[d]triazole with an appropriate octylating agent, such as 1-bromooctane. A critical consideration in this synthesis is the regioselectivity of the alkylation. The benzotriazole anion is an ambident nucleophile, with two potential sites of alkylation: the N1 and N2 positions of the triazole ring. This leads to the formation of two possible isomers, 1-octyl-1H-benzo[d]triazole and 2-octyl-2H-benzo[d]triazole.

The ratio of these two isomers is influenced by several factors, including the choice of solvent, base, counter-ion, and temperature. Generally, N1-alkylation is kinetically favored, while the N2-isomer is the thermodynamically more stable product in some cases, particularly with certain catalysts.[1][2][3][4][5] For many applications, the 2-substituted isomer is the desired product due to its superior UV-stabilizing properties.

Below is a generalized, field-proven protocol for the synthesis of 2-Octyl-2H-benzo[d]triazole, with an emphasis on reaction conditions that can be tuned to influence the isomeric ratio.

Experimental Protocol: Synthesis of 2-Octyl-2H-benzo[d]triazole

Materials:

- 1H-Benzo[d]triazole
- 1-Bromooctane
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

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Instrumentation:

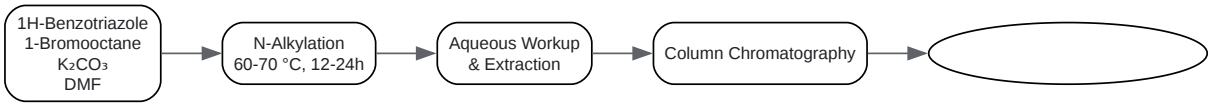
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Rotary evaporator
- Standard laboratory glassware
- Thin-layer chromatography (TLC) apparatus

Procedure:

- To a stirred solution of 1H-benzo[d]triazole (1.0 eq.) in anhydrous DMF, add anhydrous potassium carbonate (1.5 eq.).
- Stir the suspension at room temperature for 30 minutes.
- Add 1-bromooctane (1.2 eq.) dropwise to the reaction mixture.
- Heat the reaction mixture to 60-70 °C and maintain stirring for 12-24 hours. The reaction progress should be monitored by TLC.
- After completion of the reaction (as indicated by the consumption of the starting benzotriazole), cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine, then dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude product, a mixture of N1 and N2 isomers, is then purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to separate the two

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isomers. The 2-octyl isomer is typically the more nonpolar of the two.



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Figure 1: General workflow for the synthesis of 2-Octyl-2H-benzo[d]triazole.

Structural and Physical Characterization

A thorough characterization is essential to confirm the identity and purity of the synthesized 2-Octyl-2H-benzo[d]triazole. The following sections detail the expected outcomes from various analytical techniques.

Spectroscopic Analysis

Note: The following spectral data are predicted based on the analysis of structurally similar compounds and the principles of spectroscopic interpretation. Experimental values may vary slightly.

2.1.1. ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of 2-Octyl-2H-benzo[d]triazole is expected to show characteristic signals for both the aromatic protons of the benzotriazole ring and the aliphatic protons of the octyl chain. Due to the symmetry of the 2-substituted benzotriazole, the aromatic region will display a characteristic AA'BB' system.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H-4, H-7	7.85 - 7.95	Multiplet	2H
H-5, H-6	7.35 - 7.45	Multiplet	2H
N-CH_2	4.50 - 4.60	Triplet	2H
N-CH_2-CH_2	1.90 - 2.00	Quintet	2H
$(CH_2)_5$	1.20 - 1.40	Multiplet	10H
CH_3	0.85 - 0.95	Triplet	3H

2.1.2. ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum will show distinct signals for the carbon atoms of the benzotriazole core and the octyl chain. The symmetry of the 2-substituted ring will result in fewer aromatic signals compared to the 1-substituted isomer.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-4a, C-8a	144.5 - 145.5
C-5, C-8	126.5 - 127.5
C-6, C-7	118.0 - 119.0
N-CH_2	55.0 - 56.0
N-CH_2-CH_2	31.5 - 32.5
$(CH_2)_5$	29.0 - 30.0, 26.0 - 27.0, 22.5 - 23.5
CH_3	13.5 - 14.5

2.1.3. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum is a valuable tool for identifying the functional groups present in the molecule. The absence of a broad N-H stretching band (typically around 3100-3300 cm^{-1}) is a key indicator of successful N-alkylation.

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Vibrational Mode	Expected Wavenumber (cm^{-1})
C-H stretch (aromatic)	3050 - 3100
C-H stretch (aliphatic)	2850 - 2960
C=C stretch (aromatic)	1450 - 1600
N=N stretch	1580 - 1610
C-N stretch	1200 - 1350

2.1.4. Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. Electron ionization (EI) would likely show the molecular ion peak (M^+) and characteristic fragmentation patterns.

Parameter	Expected Value
Molecular Formula	$C_{14}H_{21}N_3$
Molecular Weight	231.34 g/mol
$[M]^+$	m/z 231
Key Fragments	m/z 119 (benzotriazole core), loss of alkyl chain fragments

Physical Properties

Property	Value
Appearance	Clear, colorless to light yellow liquid
Molecular Formula	$C_{14}H_{21}N_3$
Molecular Weight	231.34 g/mol
Boiling Point	~352 °C
Density	~1.05 g/cm^3
Refractive Index	~1.5240 - 1.5280

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Solubility

Based on its structure, 2-Octyl-2H-benzo[d]triazole is expected to be readily soluble in a wide range of organic solvents, including:

- Alcohols (e.g., ethanol, methanol)
- Ketones (e.g., acetone, methyl ethyl ketone)
- Ethers (e.g., diethyl ether, tetrahydrofuran)
- Aromatic hydrocarbons (e.g., toluene, xylene)
- Chlorinated solvents (e.g., dichloromethane, chloroform)

Due to the long alkyl chain, its solubility in water is expected to be very low.

Applications and Mechanisms of Action

The unique combination of a UV-absorbing benzotriazole core and a solubilizing octyl chain makes 2-Octyl-2H-benzo[d]triazole a valuable additive in various industrial applications.

Ultraviolet (UV) Absorber

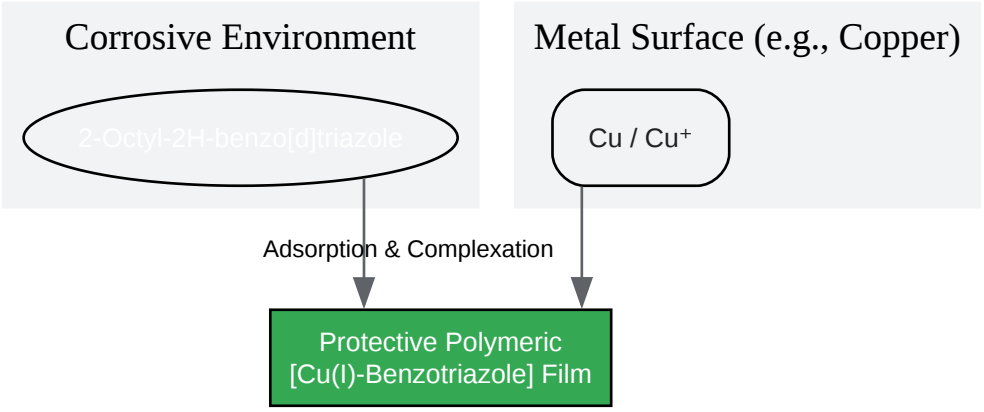
Benzotriazole derivatives are widely used as UV absorbers to protect materials from photodegradation.[6][7][8][9][10] They function by absorbing harmful UV radiation and dissipating the energy as heat through a non-destructive pathway. For some hydroxyphenyl benzotriazoles, this involves an excited-state intramolecular proton transfer (ESIPT) mechanism. While 2-Octyl-2H-benzo[d]triazole lacks the hydroxyl group for ESIPT, its conjugated aromatic system still allows for efficient absorption of UV light, primarily in the UVA and UVB regions (approximately 290-400 nm). The octyl group enhances its compatibility and longevity in nonpolar materials like plastics and coatings.[11]

Corrosion Inhibitor

Benzotriazole and its derivatives are highly effective corrosion inhibitors, particularly for copper and its alloys.[12][13][14][15][16] They form a protective, passive film on the metal surface. This film, often described as a polymeric complex between the benzotriazole molecules and the

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metal ions, acts as a barrier to prevent the corrosive species from reaching the metal surface. The long octyl chain in 2-Octyl-2H-benzo[d]triazole can further enhance this protective layer by creating a hydrophobic barrier.



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Figure 2: Mechanism of corrosion inhibition by 2-Octyl-2H-benzo[d]triazole on a metal surface.

Potential in Drug Development

The benzotriazole scaffold is considered a "privileged structure" in medicinal chemistry, appearing in a number of therapeutic agents.[17] Derivatives have shown a wide range of biological activities, including antimicrobial, antiviral, and anticancer properties. The introduction of a lipophilic octyl chain can significantly alter the pharmacokinetic properties of a molecule, potentially enhancing membrane permeability and oral bioavailability.[18] While the specific biological activities of 2-Octyl-2H-benzo[d]triazole are not extensively documented, it represents a valuable lipophilic scaffold for the synthesis of new chemical entities in drug discovery programs.

Safety and Handling

While specific toxicity data for 2-Octyl-2H-benzo[d]triazole is limited, compounds of this class should be handled with care in a well-ventilated laboratory, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier. Toxicokinetic studies on related phenolic

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benzotriazoles suggest that these compounds can be absorbed orally, with metabolism and elimination rates varying based on their specific substitution patterns.[18]

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